

solid-phase extraction (SPE) methods for Robinin purification

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Compound of Interest

Compound Name:	Robinin
CAS No.:	81992-85-0
Cat. No.:	B7835776

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Application Note: High-Purity Isolation of **Robinin** (Kaempferol-3-O-robinoside-7-O-rhamnoside) via Solid-Phase Extraction (SPE)

Introduction & Scientific Context

Robinin (Kaempferol-3-O-robinoside-7-O-rhamnoside) is a complex flavonoid glycoside predominantly found in *Robinia pseudoacacia* (Black Locust), *Vinca erecta*, and *Astragalus* species. Clinically, it has demonstrated efficacy in improving renal function, reducing blood urea nitrogen (BUN), and exhibiting hypoazotemic activity.

The Purification Challenge: Unlike simple aglycones (e.g., Kaempferol), **Robinin** possesses a bulky glycosidic structure (robinose at C3 and rhamnose at C7). This dual-glycosylation renders the molecule significantly more polar and water-soluble, creating a separation bottleneck. Standard liquid-liquid extraction (LLE) often suffers from emulsion formation and poor phase partitioning.

The Solution: This protocol utilizes Reverse-Phase Solid-Phase Extraction (RP-SPE) using a hydrophobically modified polymer or C18 sorbent. The method exploits the hydrophobic

interaction of the flavonoid backbone while managing the polarity of the sugar moieties through precise solvent modulation.

Experimental Methodology

Reagents and Materials[1][2][3]

- Target Analyte: **Robinin** (CAS: 301-19-9).
- Matrix: Robinia pseudoacacia flower extract or biological plasma/urine.
- SPE Cartridge: Polymeric HLB (Hydrophilic-Lipophilic Balanced) 200 mg / 6 mL (Recommended for glycosides to prevent breakthrough) OR C18 (EC) 500 mg / 6 mL.
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Formic Acid (FA), Ultrapure Water.

Sample Preparation (Extraction)[4][5]

- Plant Material: Macerate 10 g of dried Robinia flowers in 100 mL of 70% Ethanol for 24 hours.
- Filtration: Filter supernatant through a 0.45 µm PTFE membrane.
- Conditioning for SPE: Evaporate ethanol under vacuum at <40°C. Re-constitute the residue in 20 mL of 5% Methanol in Water (0.1% FA).
 - Scientific Logic:[1][2][3] Loading in high organic content (e.g., 70% EtOH) will cause the analyte to breakthrough the SPE cartridge immediately. Dilution to <5% organic solvent is critical for retention.

Solid-Phase Extraction Protocol (Step-by-Step)

Step	Action	Solvent / Volume	Mechanism & Critical Parameters
1.[4] Condition	Solvation	5 mL MeOH	Activates the alkyl chains (C18) or polymer surface, increasing surface area for binding.
2. Equilibrate	pH Adjustment	5 mL Water (+ 0.1% FA)	Matches the cartridge environment to the sample matrix. Acidification suppresses ionization of phenolic -OH groups (pKa ~6-7), ensuring the molecule is neutral and hydrophobic enough to bind.
3. Load	Retention	10 mL Prepared Sample	Flow rate: 1-2 mL/min. Robinin binds via Van der Waals forces between the flavonoid skeleton and the sorbent.
4. Wash 1	Polar Removal	5 mL Water (+ 0.1% FA)	Removes salts, free sugars, and highly polar organic acids.
5. Wash 2	Intermediates	5 mL 15% MeOH in Water	Critical Step: Removes moderately polar impurities (e.g., simple phenolic acids) without eluting Robinin. Glycosides can elute early; do not

exceed 20% MeOH here.

6. Elute

Recovery

2 x 3 mL 90% MeOH
(+ 0.1% FA)

Disrupts hydrophobic interactions. Soaking the bed for 1 minute before collecting maximizes recovery.

7. Dry

Concentration

N₂ Stream /
SpeedVac

Evaporate to dryness and reconstitute in Mobile Phase for HPLC.

Analytical Validation (HPLC-UV)

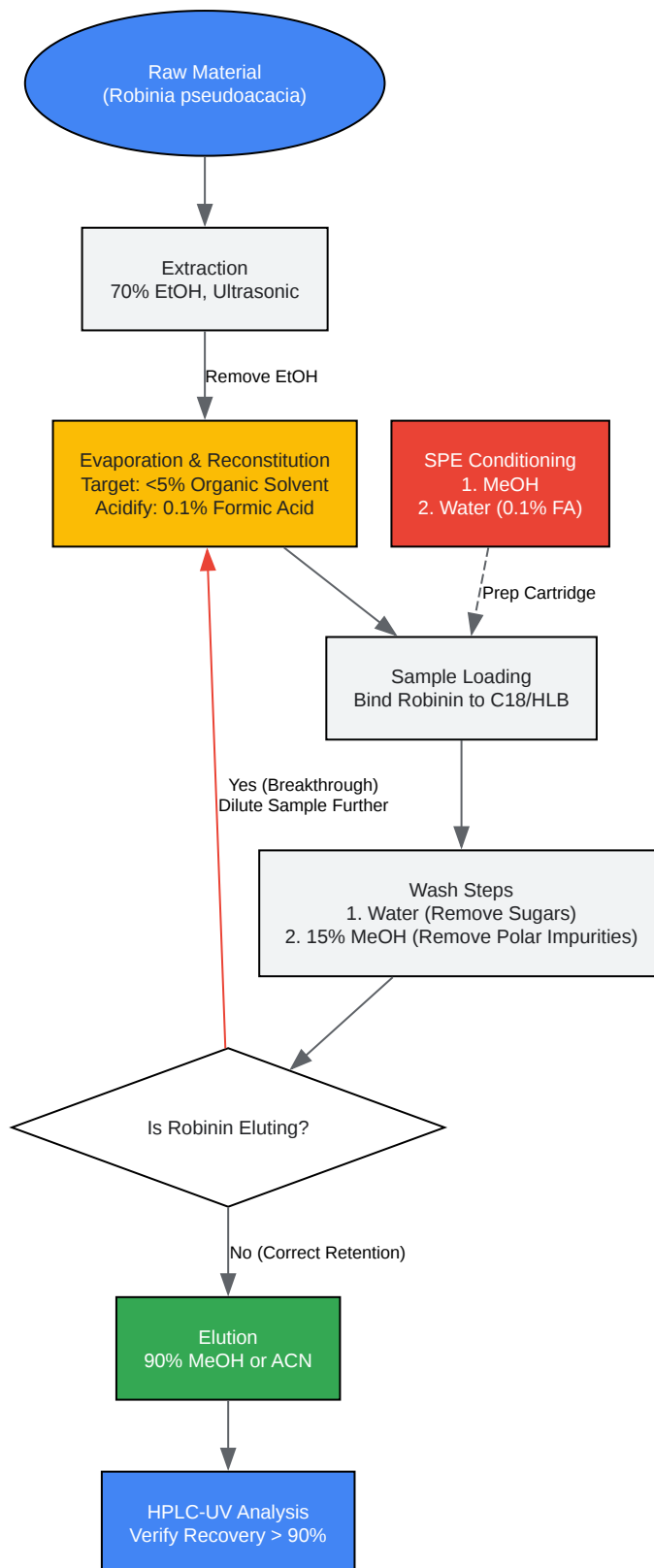
To validate the SPE recovery, utilize the following chromatographic conditions.

- Column: C18 (e.g., Phenomenex Luna or Waters Symmetry), 5 μ m, 150 x 4.6 mm.
- Mobile Phase A: Water + 0.1% Formic Acid.[\[5\]](#)[\[6\]](#)
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[6\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Detection: UV @ 265 nm (Band II) and 350 nm (Band I).
- Gradient:

Time (min)	% Mobile Phase B
0.0	10%
15.0	30%
20.0	90%
25.0	10%

Workflow Visualization

The following diagram illustrates the decision logic and process flow for **Robinin** purification.



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Figure 1: Decision-matrix workflow for the Solid-Phase Extraction of **Robinin**, emphasizing the critical solvent modulation steps.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Recovery (<70%)	Breakthrough during loading.	Sample solvent contains too much ethanol. Dilute with water to <5% organic.
Early Elution	Wash solvent too strong.	Robinin is a glycoside and moves faster than aglycones. Reduce Wash 2 to 10% MeOH.
Peak Tailing (HPLC)	Silanol interactions.	Ensure 0.1% Formic Acid is present in all SPE and HPLC solvents to suppress ionization.
Clogging	Particulates in extract.[7]	Centrifuge at 10,000 rpm or filter (0.45 µm) before loading SPE.

References

- Zhang, X., et al. (2011). "Simultaneous determination of the flavonoids **robinin** and kaempferol in human breast cancer cells by liquid chromatography-tandem mass spectrometry." *Journal of Chromatography B*. [Link](#)
- Veeprho. (2024).[8] "Solid-Phase Extraction (SPE) Principles and Applications." [Link](#)
- Phenomenex. (2023). "Solid-Phase Extraction: A Comprehensive Approach for Analyte Purification." [Link](#)

- BenchChem. (2025).[5] "Application Notes and Protocols for the Extraction of Kaempferol Glycosides." [Link](#)
- Macedonian Pharmaceutical Bulletin. (2014). "Development and optimization of HPLC methods for flavonoid determination." [Link](#)

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Sources

- 1. ejgm.co.uk [ejgm.co.uk]
- 2. mdpi.com [mdpi.com]
- 3. Research Portal [iro.uiowa.edu]
- 4. promochrom.com [promochrom.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. mdpi.com [mdpi.com]
- 7. repository.usmf.md [repository.usmf.md]
- 8. veeprho.com [veeprho.com]
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